The Cellular Target of CZC-25146: An In-Depth Technical Guide

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Compound of Interest

Compound Name:	*CZC-25146*
CAS No.:	*1191911-26-8*
Cat. No.:	*B560049*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

CZC-25146 is a potent and selective small molecule inhibitor that has garnered significant interest within the fields of neurodegenerative disease research and kinase inhibitor development. This technical guide provides a comprehensive overview of the cellular target of **CZC-25146**, its mechanism of action, and the experimental methodologies used to elucidate its function. The information presented herein is intended to serve as a valuable resource for researchers and professionals engaged in drug discovery and the study of kinase signaling pathways.

Primary Cellular Target: Leucine-Rich Repeat Kinase 2 (LRRK2)

The primary cellular target of **CZC-25146** is Leucine-Rich Repeat Kinase 2 (LRRK2), a large, multi-domain protein with both kinase and GTPase activity.[1][2][3][4][5] Mutations in the LRRK2 gene are a significant cause of familial and sporadic Parkinson's disease (PD), making

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it a key therapeutic target.[2][5][6] **CZC-25146** acts as a potent inhibitor of the kinase function of LRRK2.[1][3][4]

Mechanism of Action

CZC-25146 exerts its inhibitory effect on LRRK2's kinase domain, which is responsible for transferring a phosphate group from ATP to substrate proteins.[1][2][7] The G2019S mutation, one of the most common pathogenic LRRK2 mutations, leads to hyperactivation of its kinase activity.[5] **CZC-25146** has been shown to inhibit both wild-type (WT) LRRK2 and the hyperactive G2019S mutant with nanomolar potency.[1][4] By blocking the kinase activity of LRRK2, **CZC-25146** can attenuate the downstream pathological effects associated with its hyperactivation, such as neuronal injury and neurite retraction.[2][6]

Quantitative Data

The inhibitory activity of **CZC-25146** against its primary target and its selectivity have been quantified through various in vitro assays.

Table 1: In Vitro Inhibitory Activity of CZC-25146 against LRRK2

Target	Assay Type	IC50 (nM)	Reference
Human Wild-Type LRRK2	Cell-free assay	4.76	[1][4]
Human G2019S LRRK2	Cell-free assay	6.87	[1][4]

Table 2: Off-Target Kinase Inhibition Profile of CZC-25146

CZC-25146 has been profiled against a panel of kinases to determine its selectivity. While highly selective for LRRK2, it has shown inhibitory activity against a small number of other kinases at higher concentrations.[3][4][7]

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Off-Target Kinase
PLK4
GAK
TNK1
CAMKK2
PIP4K2

Note: Specific IC50 values for off-target kinases are not consistently reported in the public domain but are generally higher than for LRRK2.

Table 3: Cellular Activity of CZC-25146

Cellular Model	Effect	EC50 (nM)	Reference
Primary rodent neurons with G2019S LRRK2	Attenuation of neuronal injury	~100	[2][4]
Primary human neurons with G2019S LRRK2	Rescue of neurite defects	< 8	[6]

Experimental Protocols

The identification and characterization of **CZC-25146** as a LRRK2 inhibitor have been supported by a range of sophisticated experimental techniques.

Chemoproteomics-Based Inhibitor Discovery and Profiling

A chemoproteomics strategy was employed to identify and profile potent and selective LRRK2 inhibitors, including **CZC-25146**.[2][6]

Methodology:

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- Affinity Matrix Preparation: A linkable analog of a known kinase inhibitor (e.g., sunitinib) is synthesized and immobilized on a solid support (e.g., sepharose beads) to create an affinity matrix.[2]
- Lysate Incubation: Cell or tissue lysates expressing the target kinase (LRRK2) are incubated with the affinity matrix.[6]
- Competitive Binding: The lysate is pre-incubated with a library of small molecule inhibitors, including **CZC-25146**, at various concentrations before being added to the affinity matrix.[2]
- Protein Pulldown and Digestion: The beads are washed to remove non-specifically bound proteins. The specifically bound proteins are then eluted and digested into peptides, typically using trypsin.
- Quantitative Mass Spectrometry: The resulting peptide mixtures are analyzed by liquid chromatography-tandem mass spectrometry (LC-MS/MS) to identify and quantify the proteins that were competed off by the free inhibitor.[2][6]
- IC50 Determination: The concentration-dependent displacement of LRRK2 from the affinity matrix is used to calculate the IC50 value for the inhibitor.[2]

In Vitro LRRK2 Kinase Activity Assay (TR-FRET)

A time-resolved fluorescence resonance energy transfer (TR-FRET) assay is a common method to measure the kinase activity of LRRK2 and the inhibitory potential of compounds like **CZC-25146**.[6]

Methodology:

- Reaction Components: Recombinant human wild-type or G2019S LRRK2 enzyme, a biotinylated peptide substrate, and ATP are combined in a reaction buffer.
- Inhibitor Addition: **CZC-25146** is added at a range of concentrations.
- Kinase Reaction: The reaction is initiated by the addition of ATP and incubated to allow for phosphorylation of the substrate.

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- Detection: The reaction is stopped, and detection reagents are added. These typically include a Europium-labeled anti-phosphoserine antibody (donor) and a streptavidin-allophycocyanin (APC) conjugate (acceptor).
- Signal Measurement: If the substrate is phosphorylated, the antibody binds, bringing the Europium donor and APC acceptor into close proximity, resulting in a FRET signal that is measured on a plate reader.
- IC50 Calculation: The reduction in the FRET signal with increasing inhibitor concentration is used to calculate the IC50 value.[6]

Neurite Outgrowth Assay in Primary Neurons

This assay is used to assess the ability of **CZC-25146** to rescue the toxic effects of mutant LRRK2 on neuronal morphology.[2][6]

Methodology:

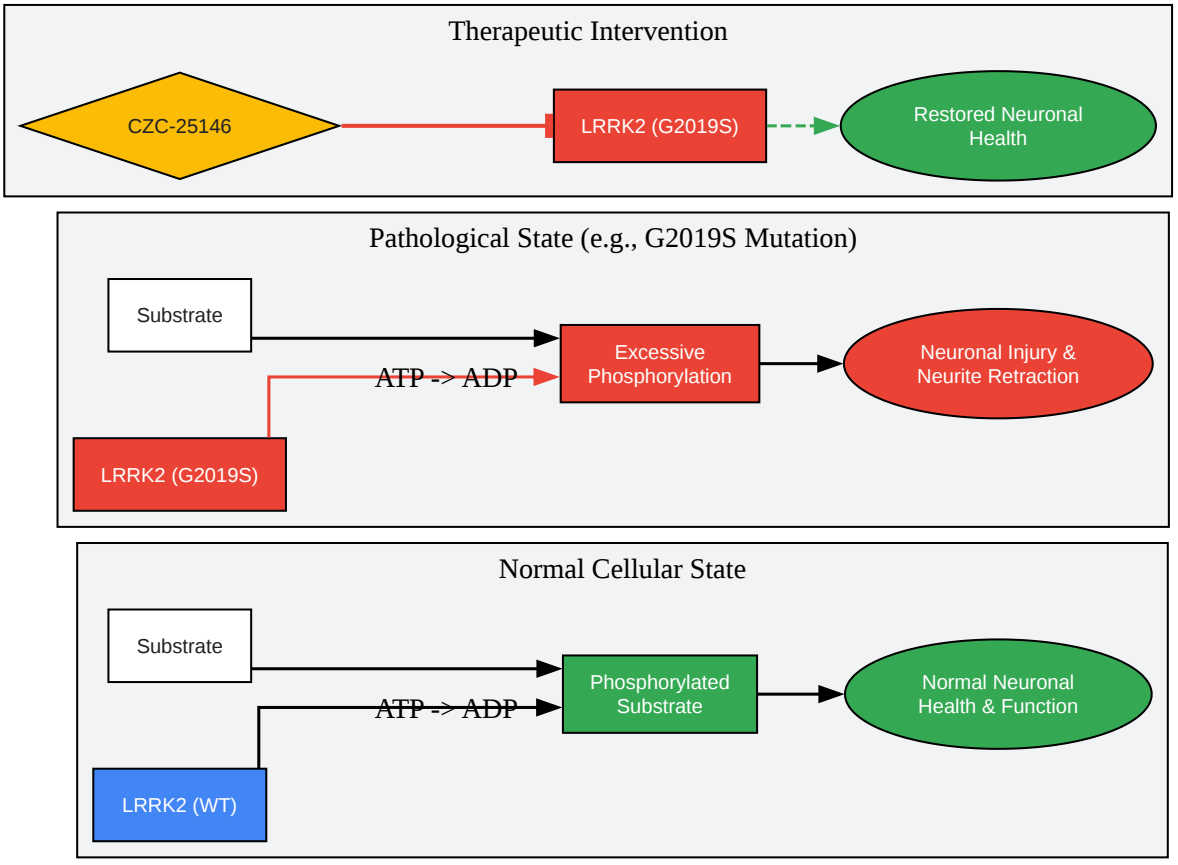
- Cell Culture: Primary cortical neurons are isolated from rodents or derived from human induced pluripotent stem cells (iPSCs) and cultured.[2][8]
- Transfection: Neurons are transfected with plasmids encoding for mutant LRRK2 (e.g., G2019S) and a fluorescent reporter protein (e.g., GFP) to visualize neuronal morphology.[2][6]
- Compound Treatment: **CZC-25146** is added to the culture medium at various concentrations at the time of transfection.[2]
- Incubation: The cells are incubated for a defined period (e.g., 48-72 hours) to allow for neurite growth.[8]
- Imaging: The neurons are fixed, and images are captured using a high-content imaging system.[8]
- Quantification: The length and branching of neurites of the GFP-positive neurons are quantified using automated image analysis software.[2][6]

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- EC50 Determination: The concentration of **CZC-25146** that produces a half-maximal rescue of the neurite shortening phenotype is determined.[6]

Visualizations

Signaling Pathway

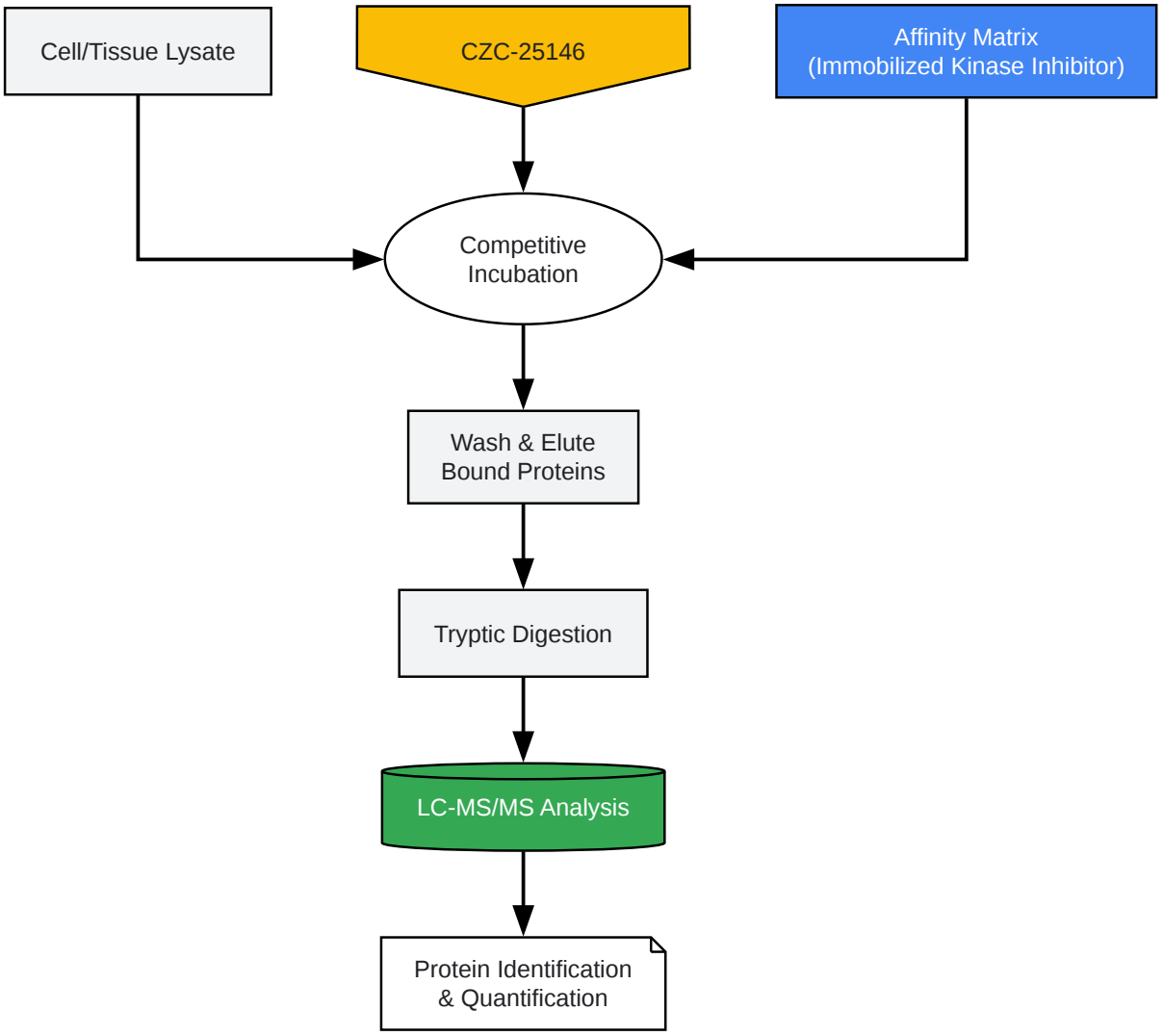


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Caption: LRRK2 signaling in normal, pathological, and **CZC-25146**-treated states.

Experimental Workflow: Chemoproteomics

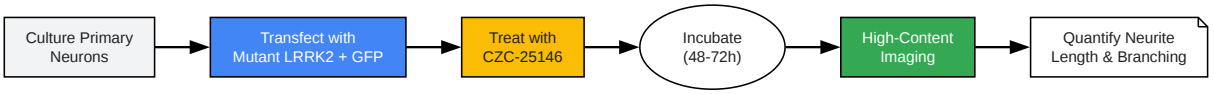
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Caption: Workflow for chemoproteomics-based inhibitor profiling.

Experimental Workflow: Neurite Outgrowth Assay



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